

2,6-Di-tert-butyl-p-benzoquinone molecular structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Di-tert-butyl-P-benzoquinone

Cat. No.: B114747

[Get Quote](#)

An In-depth Technical Guide to 2,6-Di-tert-butyl-p-benzoquinone

This technical guide provides a comprehensive overview of the molecular structure, IUPAC nomenclature, physicochemical properties, and synthesis of **2,6-Di-tert-butyl-p-benzoquinone**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and IUPAC Name

IUPAC Name: 2,6-di-tert-butylcyclohexa-2,5-diene-1,4-dione[1][2][3]

The molecular structure of **2,6-Di-tert-butyl-p-benzoquinone** consists of a p-benzoquinone ring substituted with two tert-butyl groups at the 2 and 6 positions. These bulky tert-butyl groups provide steric hindrance, which influences the molecule's reactivity and stability.

Molecular structure of **2,6-Di-tert-butyl-p-benzoquinone**.

Physicochemical Properties

The key physicochemical properties of **2,6-Di-tert-butyl-p-benzoquinone** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₂₀ O ₂ [1][2][3]
Molecular Weight	220.31 g/mol [1][2]
Appearance	Light yellow to orange powder/crystals[4]
Melting Point	65-67 °C[5][6]
Solubility	Insoluble in water; Soluble in organic solvents[4][6]
CAS Number	719-22-2[1][2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,6-Di-tert-butyl-p-benzoquinone**.

Spectroscopy	Data Highlights
¹ H NMR	Spectral data is available for proton nuclear magnetic resonance.[7]
¹³ C NMR	Spectral data is available for carbon-13 nuclear magnetic resonance.[8]
Mass Spectrometry (MS)	Mass spectra, including those from gas chromatography-mass spectrometry (GC-MS), are available.[8][9]
Infrared (IR) Spectroscopy	Fourier-transform infrared (FTIR) spectra have been recorded.[8]
Raman Spectroscopy	Raman spectral data has been collected for this compound.[8]

Experimental Protocols for Synthesis

The primary method for synthesizing **2,6-Di-tert-butyl-p-benzoquinone** is the oxidation of 2,6-di-tert-butylphenol.^[1] Several protocols have been developed, with variations in the oxidizing agent and catalyst used.

Oxidation using Hydrogen Peroxide

One common synthetic route involves the oxidation of 2,6-di-tert-butylphenol with hydrogen peroxide.^{[1][10][11]}

- Reactants: 2,6-di-tert-butylphenol, 35% aqueous solution of hydrogen peroxide.^[11]
- Catalyst: A titanosilicate catalyst may be used.^[11]
- Solvent: Acetonitrile is a suitable solvent for this reaction.^[11]
- Procedure:
 - A solution of 2,6-di-tert-butylphenol in methanol is prepared.^[10]
 - Hydrogen peroxide and hydrogen bromide are added to the solution.^[10]
 - The mixture is refluxed for approximately 25 minutes.^[10]
 - Upon concentrating the solution, 2,6-di-tert-butyl-1,4-benzoquinone crystallizes out.^[10]

Salcomine-Catalyzed Oxidation with Molecular Oxygen

An alternative, high-yield method utilizes a salcomine catalyst and molecular oxygen as the oxidant.^{[1][5]} This approach is noted for being environmentally benign.^[1]

- Reactants: 2,6-di-tert-butylphenol, Oxygen.^[5]
- Catalyst: Salcomine (bis(salicylidene)ethylenediiminocobalt(II)).^[5]
- Solvent: N,N-dimethylformamide (DMF).^[5]
- Procedure:
 - A flask is charged with 2,6-di-tert-butylphenol, DMF, and the salcomine catalyst.^[5]

- With stirring, oxygen is introduced at a rate that maintains the reaction temperature below 50°C.[5]
- The reaction is continued for about 4 hours, after which the temperature drops.[5]
- The reaction mixture is then poured over crushed ice and hydrochloric acid to precipitate the product.[5]
- The resulting yellow-brown precipitate is collected by suction filtration and washed.[5]
- The crude product is dried and can be further purified by recrystallization from ethanol to yield pure **2,6-di-tert-butyl-p-benzoquinone**. [5]

Applications

2,6-Di-tert-butyl-p-benzoquinone has several applications in research and industry:

- **Antioxidant:** It is utilized as an antioxidant, for example, in the study of micropollutant elimination from water.[1] It is also a metabolite of the widely used antioxidant butylated hydroxytoluene (BHT).[1]
- **Chemical Intermediate:** This compound serves as a precursor in the synthesis of other organic molecules.[1]
- **Research:** It is used in studies of redox chemistry and as a model compound to investigate the effects of steric hindrance on chemical reactivity.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2,6-Di-tert-butyl-P-benzoquinone | 719-22-2 [smolecule.com]

- 2. 2,6-Di-*t*-butyl-*p*-benzoquinone | C₁₄H₂₀O₂ | CID 12867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,6-Di-*tert*-butyl-*p*-benzoquinone, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. CAS 719-22-2: 2,6-Di-*tert*-butyl-1,4-benzoquinone [cymitquimica.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 2,6-Di-*tert*-butyl-*p*-benzoquinone | 719-22-2 [chemicalbook.com]
- 7. 2,6-Di-*tert*-butyl-*p*-benzoquinone(719-22-2) 1H NMR spectrum [chemicalbook.com]
- 8. spectrabase.com [spectrabase.com]
- 9. spectrabase.com [spectrabase.com]
- 10. prepchem.com [prepchem.com]
- 11. RU2654477C2 - Method of producing 2,6-di-*tert*-butyl-*p*-benzoquinone - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,6-Di-*tert*-butyl-*p*-benzoquinone molecular structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114747#2-6-di-tert-butyl-p-benzoquinone-molecular-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com